

Essential Safety and Logistical Information for Handling PF-06815345 Hydrochloride

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Compound of Interest

Compound Name: PF-06815345 hydrochloride

Cat. No.: B10857735

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This document provides crucial safety and logistical guidance for researchers, scientists, and drug development professionals handling **PF-06815345 hydrochloride**. The following procedures are designed to ensure a safe laboratory environment and proper management of this chemical compound.

Hazard Identification and Personal Protective Equipment (PPE)

PF-06815345 hydrochloride is classified with the following hazards:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

To mitigate these risks, the following personal protective equipment is mandatory:

| PPE Category | Specific Requirements |
|------------------------|---|
| Eye/Face Protection | Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU). [1] This includes safety glasses with side-shields or goggles. A face shield may be necessary for splash hazards. |
| Skin Protection | Handle with gloves. Gloves must be inspected prior to use.[1] Immediately change contaminated clothing. Apply preventive skin protection. |
| Respiratory Protection | In case of insufficient ventilation, wear a suitable respirator. A surgical N-95 respirator can provide both respiratory and splash protection.[2] |
| Body Protection | Wear a lab coat or a protective gown. For sterile compounding of toxic drugs, gowns made of proven resistant materials are recommended.[2] |

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Engineering Controls:

- Ensure adequate ventilation in the handling area. Use only outdoors or in a well-ventilated area.
- For procedures that may generate dust or aerosols, a Class II Biosafety Cabinet (BSC) or an isolator is recommended to provide significant worker protection.[2]
- Have an emergency eyewash station and safety shower readily accessible.

2. Handling the Compound:

- Avoid breathing dust, fume, gas, mist, vapors, or spray.
- Avoid contact with skin and eyes.

- Wash hands and face thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory area where the compound is handled.

3. Storage:

- Keep the container tightly closed in a dry and well-ventilated place.[\[3\]](#)
- For long-term storage, store at -80°C for up to 6 months.[\[4\]](#)
- For short-term storage, store at -20°C for up to 1 month.[\[4\]](#)
- The product should be stored sealed and away from moisture.[\[4\]](#)

Disposal Plan

1. Waste Collection:

- Collect waste material in suitable, closed containers labeled for chemical waste.[\[1\]](#)

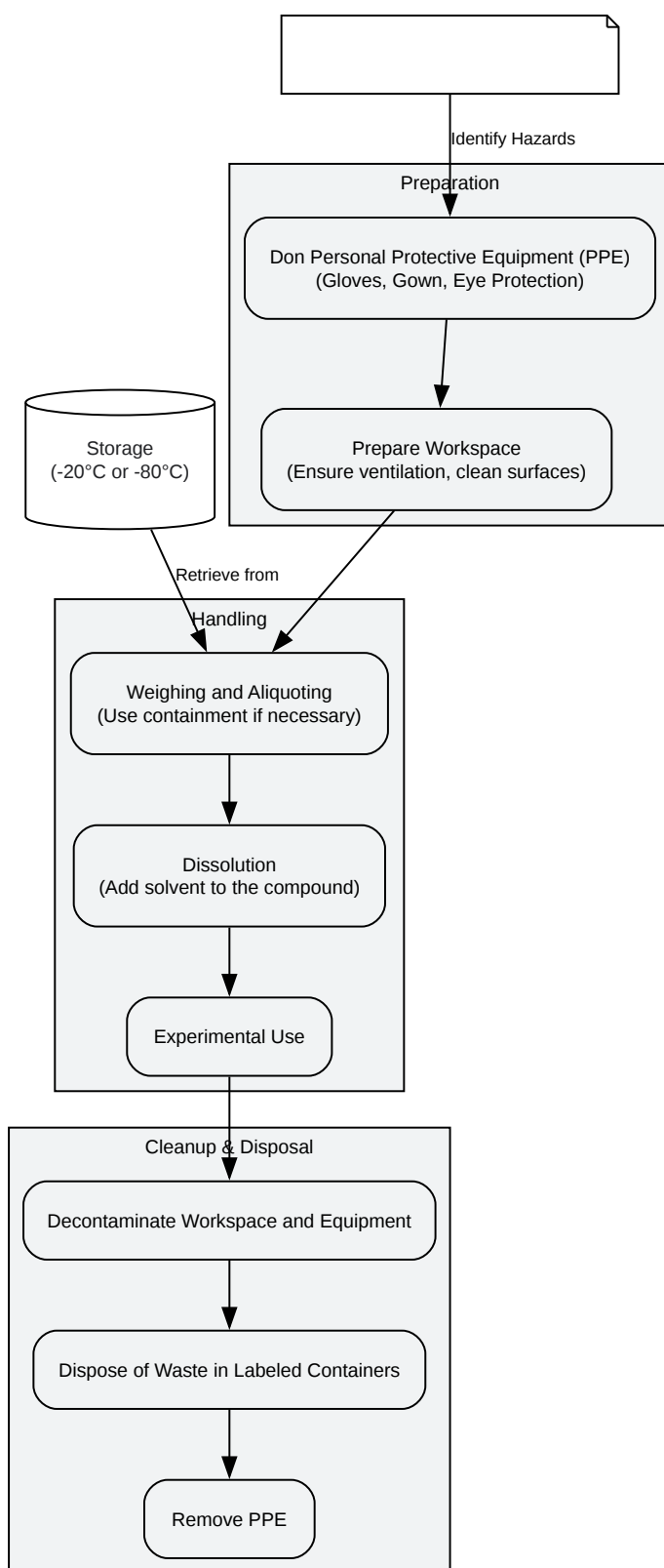
2. Disposal Method:

- Dispose of contents and container to an approved waste disposal plant.[\[5\]](#)
- Do not allow the product to enter drains.
- Follow all federal, state, and local environmental regulations for chemical waste disposal.

Emergency Procedures

| Emergency Situation | First Aid Measures |
|-------------------------|--|
| In case of skin contact | Take off immediately all contaminated clothing. Rinse skin with water/shower. |
| In case of eye contact | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice/attention. |
| If inhaled | Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER/doctor if you feel unwell. |
| If swallowed | Immediately make the victim drink water (two glasses at most). Consult a physician. |

Workflow for Handling PF-06815345 Hydrochloride



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Caption: Workflow for the safe handling of **PF-06815345 hydrochloride** from preparation to disposal.

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References

- 1. cdn.origene.com [cdn.origene.com]
- 2. gerpac.eu [gerpac.eu]
- 3. cdn.origene.com [cdn.origene.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. arkanlabs.com [arkanlabs.com]
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